

# optimizing Cbz-O-methyl-L-serine coupling efficiency

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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## Chemical Profile: Cbz-L-Serine Methyl Ester

Property	Value / Description
CAS Number	1676-81-9 [1] [2] [3]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>5</sub> [1] [2] [3]
Molecular Weight	253.25 g/mol [1] [2]
Physical Form	Viscous liquid or low-melting solid (melting point <b>41-43 °C</b> ) [1] [2] [3]
Boiling Point	~ <b>170 °C</b> at 0.01 mm Hg [1]
Storage	Keep in a dark place, sealed in dry conditions, at room temperature [1]
Purity	Available from <b>95%</b> to <b>&gt;98.0%</b> [1] [2]

This compound is a serine derivative used in pharmaceutical synthesis and peptide development, particularly as a building block [1] [3].

## Troubleshooting Guide & FAQs

Here are answers to common experimental questions, derived from the compound's properties.

### Why is my coupling reaction inefficient, showing low yields or unwanted side products?

Low coupling efficiency can often be traced back to the quality and handling of the reagents.

- **Purity of Reagent:** The technical data shows that this compound is commercially available with purities ranging from 95% to over 98% [1] [2]. Using a lower purity grade may introduce impurities that compete in the coupling reaction. **Solution:** Use the highest purity available (>98.0%) for critical coupling reactions.
- **Storage and Handling:** The compound should be **kept in a dark place and sealed in dry conditions** [1]. If the material has been exposed to moisture, it may have decomposed. The free hydroxyl group on the serine side chain could also be involved in unwanted side reactions if not properly protected or if the coupling agent is not selective. **Solution:** Ensure the compound is stored correctly and brought to room temperature in a dry environment before use.

### What should I check first if my reaction doesn't proceed as expected?

Start with the most common issues related to the compound's physical state.

- **Physical State Change:** Since it solidifies at a relatively low temperature (41-43°C) [1] [3], incomplete melting or uneven mixing could lead to inaccurate weighing and stoichiometry. **Solution:** If stored cold, allow the compound to warm fully to room temperature and mix thoroughly to ensure a homogeneous liquid or solution before aliquoting.
- **Solubility:** The compound is noted to be soluble in chloroform and methanol [1]. Using an inappropriate solvent for your reaction system can hinder the coupling. **Solution:** Ensure the compound is fully dissolved in a suitable solvent like chloroform or methanol before adding other reagents.

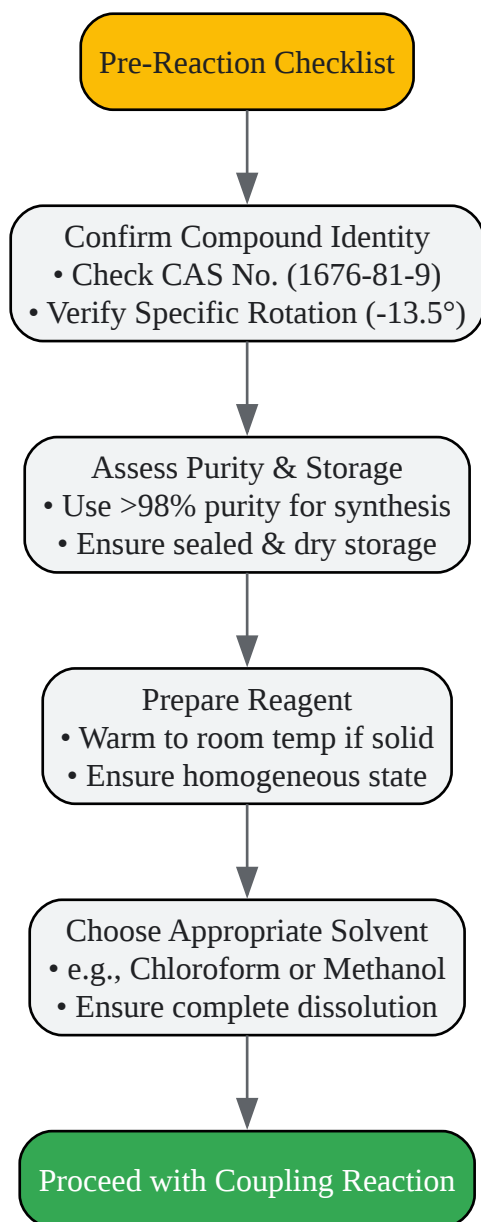
## How can I verify the identity and quality of the compound before starting a critical reaction?

The search results provide specific analytical data you can use for verification.

- **Specific Optical Rotation:** The measured specific rotation is **-13.5°** (or -13.4° to -15° according to other sources, with methanol as solvent) [1] [2]. This is a key parameter to confirm the identity and enantiopurity of the L-serine derivative.
- **Spectroscopic Data:** Consult the original technical data sheets for an **infrared spectrum** to use as a reference [2].

## Suggested Experimental Workflow

The diagram below outlines a logical pre-reaction checklist to help you optimize your experimental setup.



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## References

1. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]

2. - CBZ - L ester, 95%, Thermo Scientific Chemicals Serine methyl [fishersci.co.uk]

3. N- Cbz - L - serine ester | CAS#:1676-81-9 | Chemsrsc methyl [chemsrc.com]

To cite this document: Smolecule. [optimizing Cbz-O-methyl-L-serine coupling efficiency]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1535236#optimizing-cbz-o-methyl-l-serine-coupling-efficiency]

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**Address:** Ontario, CA 91761, United States

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